

2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid computational versus experimental results

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Compound Focus: 2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid

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Computational vs. Experimental Data for 2,6-Diaminohexanoic Acid (L-Lysine)

A 2025 study utilized **Density Functional Theory (DFT)** with a **B3LYP functional** and a **6-311++G(d,p) basis set** to calculate the molecular geometry of 2,6-diaminohexanoic acid and compared the results with experimental data from a Crystallographic Information File (CIF) [1]. Key comparisons are summarized below.

Parameter	Computational Method	Computational Result (Å)	Experimental Result (Å)
Bond Length: C1–C2	B3LYP/6-311++G(d,p)	1.55	1.53 [1]
Bond Length: C1–O3	B3LYP/6-311++G(d,p)	1.20	1.25 [1]
Bond Length: C1–O4	B3LYP/6-311++G(d,p)	1.34	1.25 [1]

Parameter	Computational Method	Computational Result (Å)	Experimental Result (Å)
Bond Length: C2–N7	B3LYP/6-311++G(d,p)	1.48	1.47 [1]

The study concluded that methods like **CAM-B3LYP** showed the best agreement with experimental values, while standard B3LYP also provided reliable trends. The observed deviations, particularly in the carboxylic acid group bond lengths (C1–O3 and C1–O4), are common and highlight the challenge for computational methods to accurately model electron density distribution in groups with high polarity [1].

Experimental and Computational Protocols

The methodologies from the L-lysine study can be applied to similar compounds.

Computational Methodology (DFT)

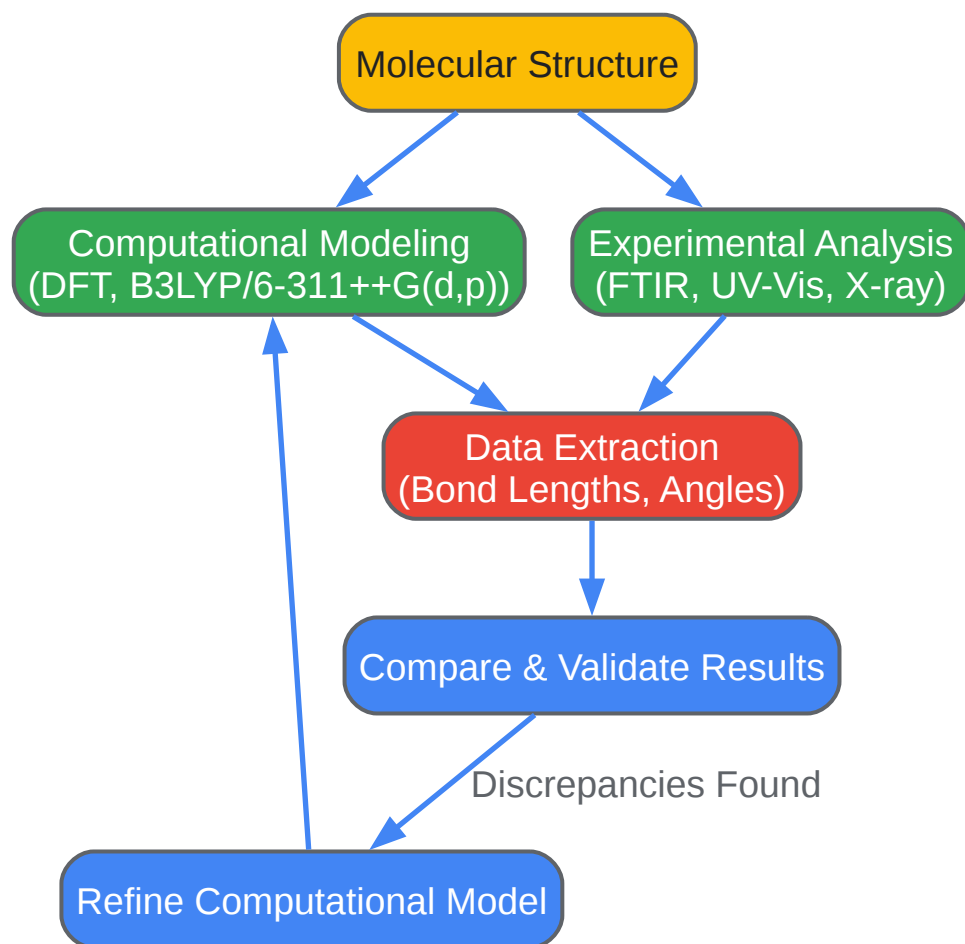
- **Software:** Calculations performed with **Gaussian 09W** and **GaussView 5.0** for structure visualization [1].
- **Method and Basis Set:** Geometry optimized using **DFT with the B3LYP functional** and the **6-311++G(d,p) basis set** [1].
- **Comparison Metric:** Computed bond lengths and angles were directly compared against experimental X-ray crystallography data [1].

Experimental Methodology

- **FTIR Spectroscopy:** Spectra for solid-state sample obtained using a **Perkin Elmer Spectrum FTIR** instrument with a KBr beam splitter, scanning the range of 4000–550 cm^{-1} [1].
- **UV-Vis Spectroscopy:** Analysis performed using a **UV-1280 spectrometer** with methanol as a solvent, scanning the 200–800 nm range [1].
- **Crystallography:** Experimental molecular geometry data derived from a **Crystallographic Information File (CIF)** [1].

Workflow for Computational-Experimental Validation

The process for validating computational results against experimental data follows a structured workflow. The diagram below outlines the key stages of this validation process.



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References

1. 2,6-diaminohexanoic acid [DAHA] [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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